

N,N-Diethylaniline: A Comprehensive Toxicological and Handling Guide

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Compound of Interest		
Compound Name:	N,N-Diethylaniline	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the toxicological data and handling precautions for **N,N-Diethylaniline** (CAS No. 91-66-7). The information is compiled and presented to meet the needs of laboratory and industrial professionals working with this chemical.

Toxicological Data

N,N-Diethylaniline is a synthetic aromatic amine that is toxic by inhalation, in contact with skin, and if swallowed.[1][2] It is classified as a substance that may cause damage to organs through prolonged or repeated exposure.[1][3] The primary target organs include the blood, liver, spleen, upper respiratory tract, and central nervous system (CNS).[4][5]

Quantitative Toxicological Data

The following tables summarize the key quantitative toxicological data for **N,N-Diethylaniline**.



Foundational & Exploratory

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Acute Oral Toxicity	
Test Substance	N,N-Diethylaniline
Species	Rat
Route	Oral
LD50	606 mg/kg[6]
610 mg/kg[5][7]	
782 mg/kg[8]	_
Acute Dermal Toxicity	
Test Substance	N,N-Diethylaniline
Species	Rat
Route	Dermal
LD50	>5000 mg/kg[6]
Acute Inhalation Toxicity	
Test Substance	N,N-Diethylaniline
Species	Rat
Route	Inhalation
LC50	1920 mg/m³ (4 hours)[6][9]
314.6 ppm (4 hours)[5][7]	



Aquatic Toxicity	
Test Substance	N,N-Diethylaniline
Species	Daphnia magna (Water flea)
Test	EC50
Result	1.3 mg/l (48 hours)[1]

Qualitative Toxicological Information

- Acute Effects: Exposure can cause methemoglobinemia, which leads to cyanosis (bluish discoloration of the skin and lips), headache, dizziness, and shortness of breath.[9][10] In severe cases, it can lead to convulsions and death.[9] Inhalation may cause respiratory tract irritation.[1][9] Skin and eye contact can cause irritation.[5][11]
- Chronic Effects: Prolonged or repeated exposure may cause damage to the blood, leading to anemia.[12] It can also affect the liver, spleen, and central nervous system.[4][5]
- Carcinogenicity: The International Agency for Research on Cancer (IARC) has classified
 N,N-Diethylaniline in Group 3, meaning it is "not classifiable as to its carcinogenicity to
 humans".[4][5] Studies on the structurally similar N,N-dimethylaniline have shown increased
 incidences of tumors in the spleen and forestomach of rats and mice.[13][14]
- Mutagenicity: Genotoxicity studies have indicated that N,N-Diethylaniline can be a chromosome-damaging agent.[15] However, it was found to be non-mutagenic in the Ames test.[16][17][18]
- Reproductive Toxicity: There is no available information on the reproductive or developmental effects of N,N-Diethylaniline in humans.[13][14]

Experimental Protocols

The following are generalized methodologies for the key toxicological experiments cited, based on OECD guidelines.

Acute Oral Toxicity (OECD 420, 423, 425)



- Principle: To determine the short-term toxicity of a substance when administered orally.[3]
- Test Animals: Typically, young adult rats of a single sex (usually females) are used.[15][19]
- Procedure:
 - Animals are fasted prior to dosing.[19]
 - The test substance is administered in a single dose by gavage.[19]
 - A stepwise procedure is used with fixed doses (e.g., 5, 50, 300, 2000 mg/kg).[19]
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
 - A post-mortem examination (necropsy) is performed on all animals at the end of the study.
 [15]
- Data Analysis: The LD50 is calculated, which is the statistically derived single dose that can be expected to cause death in 50% of the animals.[15]

Acute Dermal Toxicity (OECD 402)

- Principle: To assess the potential short-term hazards of a substance when exposed through the skin.[5]
- Test Animals: Adult rats, rabbits, or guinea pigs with healthy, intact skin are used.[20]
- Procedure:
 - The fur is removed from the dorsal area of the trunk of the test animals.
 - The test substance is applied uniformly over an area that is approximately 10% of the total body surface area.
 - The treated area is covered with a porous gauze dressing for a 24-hour exposure period.
 [20]
 - Animals are observed for mortality and signs of toxicity for at least 14 days.



- Body weight is recorded weekly.[5]
- A gross necropsy is performed on all animals at the end of the study.[5]

Acute Inhalation Toxicity (OECD 403)

- Principle: To evaluate the health hazards associated with a single, short-term exposure to a substance via inhalation.[9]
- Test Animals: Typically, young adult rats are used.[9]
- Procedure:
 - Animals are placed in an inhalation chamber with a dynamic airflow.[9]
 - They are exposed to a precisely controlled concentration of the test substance (as a gas, vapor, or aerosol) for a defined period, usually 4 hours.
 - Multiple concentration groups are typically used.[21]
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for a
 14-day period following exposure.[9]
 - A comprehensive necropsy is performed on all animals at the end of the study.

Bacterial Reverse Mutation Test (Ames Test) (OECD 471)

- Principle: To detect gene mutations induced by a chemical substance using strains of Salmonella typhimurium and Escherichia coli.[22]
- Procedure:
 - The tester strains, which are auxotrophic for histidine or tryptophan, are exposed to the test substance with and without a metabolic activation system (S9 mix).[22][23]
 - The mixture is plated on a minimal medium agar.
 - After incubation for 48-72 hours, revertant colonies (those that have mutated back to being able to synthesize the required amino acid) are counted.[24]



 A substance is considered mutagenic if it causes a dose-related increase in the number of revertant colonies.

In Vitro Mammalian Chromosomal Aberration Test (OECD 473)

- Principle: To identify substances that cause structural chromosomal aberrations in cultured mammalian cells.[11][25]
- Procedure:
 - Cultures of mammalian cells (e.g., Chinese hamster ovary (CHO) cells or human peripheral blood lymphocytes) are exposed to the test substance with and without metabolic activation.[11]
 - Cells are treated for a short period (e.g., 3-6 hours) or continuously for a longer period.
 - After treatment, the cells are incubated with a metaphase-arresting substance (e.g., colcemid).
 - The cells are then harvested, stained, and analyzed microscopically for chromosomal aberrations.[25]
 - A significant, dose-dependent increase in the number of cells with chromosomal aberrations indicates a positive result.[26]

Handling Precautions

Strict adherence to safety protocols is mandatory when handling N,N-Diethylaniline.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[1]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
 [9]



 Respiratory Protection: Use a NIOSH/MSHA-approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[9] In case of insufficient ventilation, wear suitable respiratory equipment.[4][7]

Engineering Controls

 Use in a well-ventilated area.[9] Facilities should be equipped with an eyewash station and a safety shower.[27]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][9]
- Keep away from heat, sparks, and open flames.[1]
- Store locked up.[3][28]

Spills and Disposal

- Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable container for disposal.[9] Avoid runoff into storm sewers and ditches.[9] Ventilate the area and remove all sources of ignition.[9]
- Disposal: Dispose of waste and contaminated materials in accordance with local, state, and federal regulations. This material and its container must be disposed of as hazardous waste.
 [29]

First Aid Measures

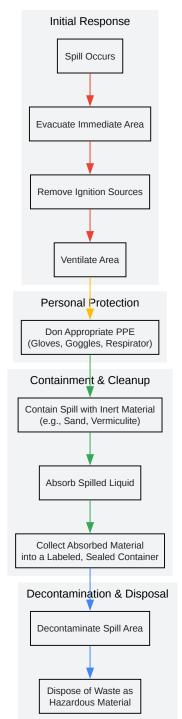
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get immediate medical attention.[9]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.[9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[9]



• Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Get medical aid immediately.[9]

Visualizations



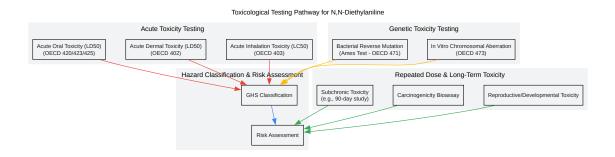


Emergency Response Workflow for N,N-Diethylaniline Spill

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Caption: Emergency Response Workflow for an N,N-Diethylaniline Spill.





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